

Comparative Analysis of WCK-5153 and Zidebactam as β -Lactam Enhancers

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Compound of Interest

Compound Name: WCK-5153

Cat. No.: B15566810

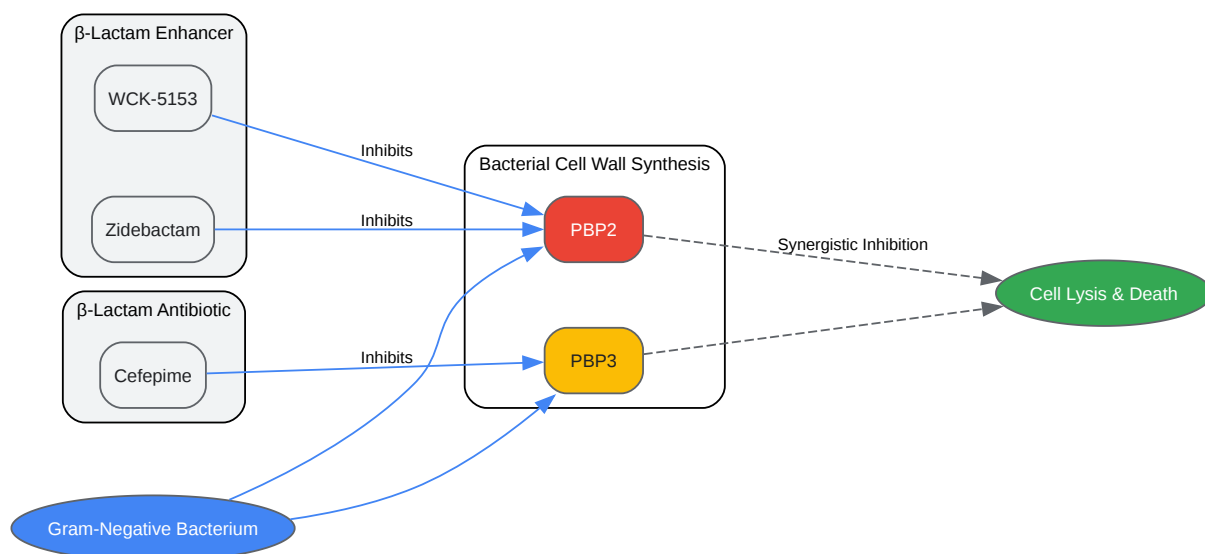
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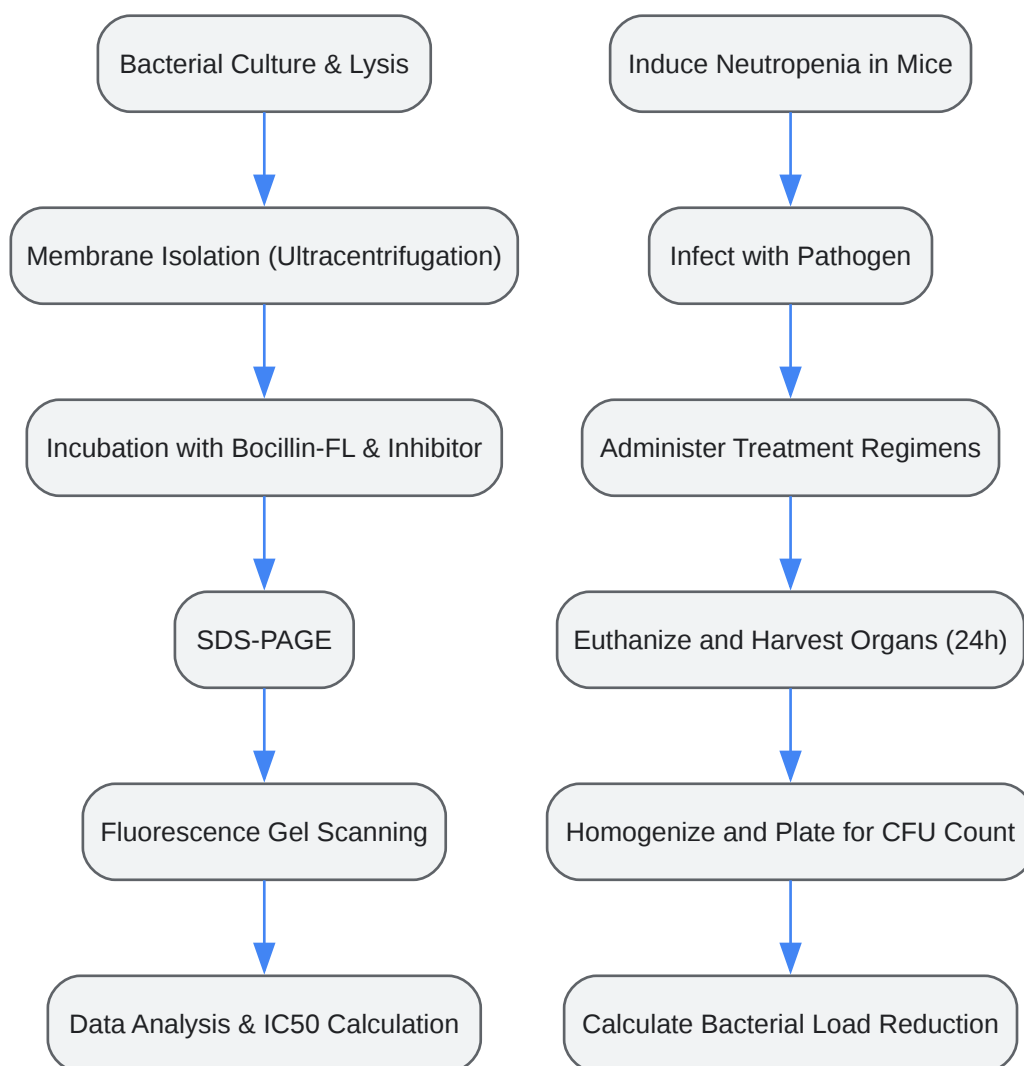
A comprehensive guide for researchers and drug development professionals on the performance, mechanisms, and experimental validation of two novel β -lactam enhancers.

In the ongoing battle against antimicrobial resistance, β -lactam enhancers have emerged as a promising strategy to rejuvenate the efficacy of existing β -lactam antibiotics against multidrug-resistant (MDR) Gram-negative pathogens. This guide provides a detailed comparative analysis of two such novel enhancers: **WCK-5153** and zidebactam. Both are bicyclo-acyl hydrazides that function primarily by inhibiting Penicillin-Binding Protein 2 (PBP2), a critical enzyme in bacterial cell wall synthesis.^{[1][2][3][4]} This inhibition leads to the formation of non-viable spherical cells and enhances the bactericidal activity of partner β -lactams that typically target other PBPs, such as PBP3.^[5]

Mechanism of Action: A Synergistic Approach

WCK-5153 and zidebactam share a common primary mechanism of action: potent and specific inhibition of PBP2. This targeted binding complements the activity of many β -lactam antibiotics, like cefepime, which primarily target PBP3. The simultaneous inhibition of both PBP2 and PBP3 results in a synergistic bactericidal effect, leading to rapid cell lysis. This " β -lactam enhancer" effect is particularly significant against MDR pathogens, including those producing metallo- β -lactamases (MBLs), as the mechanism does not rely on direct β -lactamase inhibition. While zidebactam does exhibit inhibitory activity against Ambler class A and C β -lactamases, its enhancer activity is its key feature against many resistant strains.





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References

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